

Safety and handling precautions for 2-Methylazetidine

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Compound of Interest

Compound Name: 2-Methylazetidine

Cat. No.: B154968

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An In-Depth Technical Guide to the Safe Handling of 2-Methylazetidine

This guide provides comprehensive safety and handling protocols for **2-Methylazetidine**, tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in the laboratory. The structure of this document is designed to logically flow from hazard identification to emergency response, providing not just instructions, but the rationale behind them.

Hazard Identification and Risk Assessment

A foundational understanding of a chemical's properties is the first step in a robust safety assessment. **2-Methylazetidine** (CAS No: 19812-49-8) is a cyclic amine that, while a valuable building block, possesses hazards that demand careful management.^[1] Its risk profile stems from its flammability, volatility, and physiological effects upon contact or ingestion.





Physicochemical Properties

The physical properties of **2-Methylazetidine** influence its behavior in the laboratory environment, particularly its volatility and potential for vapor accumulation.

Property	Value	Source
Molecular Formula	C ₄ H ₉ N	PubChem[1]
Molecular Weight	71.12 g/mol	PubChem[1]
Boiling Point	72-76 °C	ChemicalBook[2]
Density	~0.817 g/cm ³ (Predicted)	ChemicalBook[2]
pKa	11.33 ± 0.40 (Predicted)	ChemicalBook[2]

GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for communicating the hazards of chemical products. **2-Methylazetidine** is classified as follows:

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	3		Warning	H226: Flammable liquid and vapour.
Acute Toxicity, Oral	4		Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation	2		Warning	H315: Causes skin irritation.
Serious Eye Damage/Irritation	2A		Warning	H319: Causes serious eye irritation.

This classification is based on available Safety Data Sheet information and may vary by supplier.

In-Depth Hazard Analysis

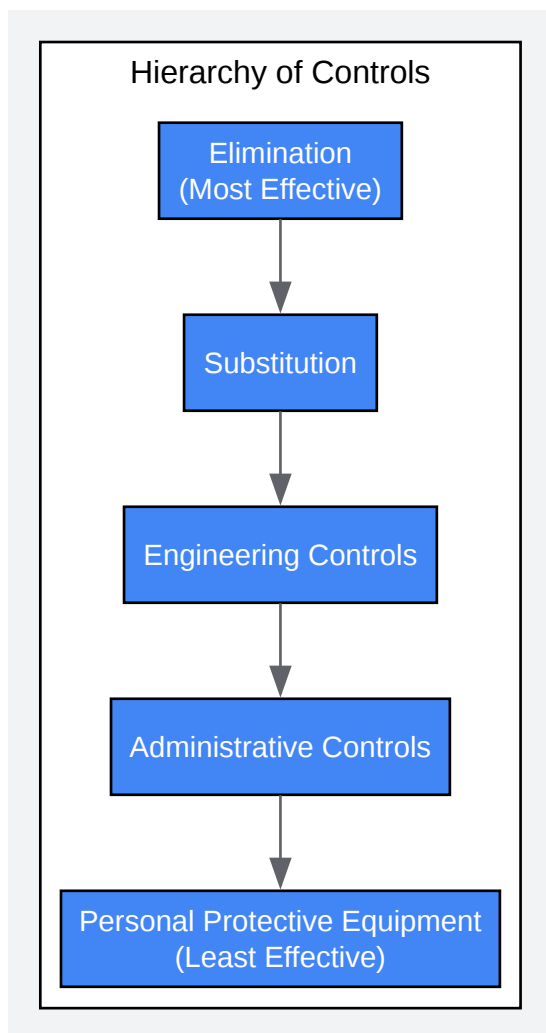
- **Flammability:** As a Category 3 flammable liquid, **2-Methylazetidine** has a flash point that makes it susceptible to ignition under ambient laboratory conditions. Vapors are heavier than air and may travel a considerable distance to an ignition source, creating a flashback hazard. The risk of vapor forming an explosive mixture with air is significant, especially in poorly ventilated or confined spaces.^[3]
- **Health Hazards:**
 - **Oral Toxicity:** The compound is classified as harmful if swallowed, indicating that ingestion of relatively small quantities can cause significant adverse health effects.
 - **Skin and Eye Irritation:** Direct contact with the liquid or its vapors can cause skin irritation and serious eye irritation. As a heterocyclic amine, its basicity and ability to be absorbed can lead to localized inflammation and discomfort. Prolonged or repeated contact should be avoided to prevent the development of more severe skin conditions. Eye contact poses a risk of significant damage and requires immediate and thorough rinsing.^{[3][4]}

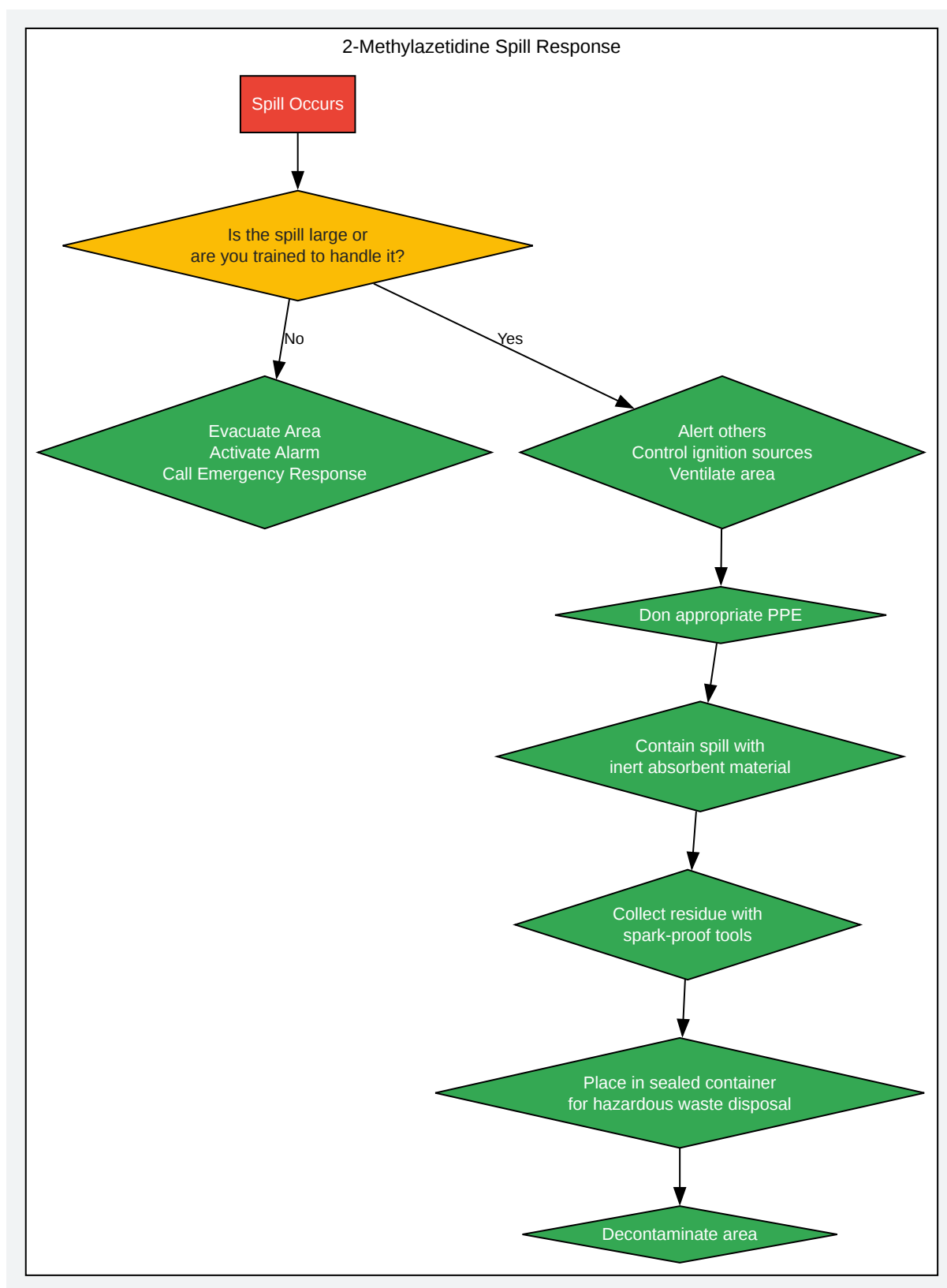
Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. The hierarchy of controls prioritizes the elimination or substitution of hazards, followed by engineering controls, administrative procedures, and finally, personal protective equipment.

The Hierarchy of Controls

This diagram illustrates the preferred order of control measures to reduce exposure risk.





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Caption: A workflow for responding to a **2-Methylazetidine** spill.

First Aid Measures

Immediate action is crucial in the event of an exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention. [4][5][6]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. [6][7] Seek medical attention if irritation persists. [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. [5][7] Remove contact lenses if present and easy to do. [5] Seek immediate medical attention from an ophthalmologist. [8]
Ingestion	Do NOT induce vomiting. [4][9] Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention. [8]

Fire Fighting

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [8][5] Avoid using a direct stream of water, as it may spread the flammable liquid.
- **Protective Equipment:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA). [3][4] *** Hazards:** Vapors can form explosive mixtures with air. Containers may rupture violently when heated. [3] Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x). [3][4]

Waste Disposal

All waste containing **2-Methylazetidine** must be treated as hazardous.

- Collection: Collect waste solvent and contaminated materials (e.g., absorbent pads, gloves) in a sturdy, leak-proof, and clearly labeled container. [10]* Disposal: Do not dispose of **2-Methylazetidine** down the drain or in the regular trash. [10] All chemical waste must be disposed of through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations. [4][10]* Empty Containers: Empty containers must be triple-rinsed. The first rinseate must be collected and disposed of as hazardous waste. [10] After rinsing, labels should be fully defaced or removed before the container is discarded. [10]

References

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